

# Clozapine-d8 certificate of analysis and product data sheet

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## Compound of Interest

Compound Name: Clozapine-d8

Cat. No.: B602445

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## Clozapine-d8: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Clozapine-d8**, a deuterated internal standard essential for the accurate quantification of clozapine in biological matrices. This document outlines the product's technical specifications, detailed analytical methodologies, and relevant biological pathways.

## Product Data Sheet and Certificate of Analysis Summary

**Clozapine-d8** is a stable isotope-labeled version of clozapine, widely used as an internal standard in quantitative analyses such as mass spectrometry. The deuterium labeling provides a distinct mass shift, allowing for clear differentiation from the unlabeled analyte while maintaining similar chemical and physical properties.

The following table summarizes the typical product specifications for **Clozapine-d8**, compiled from various suppliers. Note that lot-specific values may vary and the Certificate of Analysis for a specific batch should always be consulted for precise data.

Parameter	Specification
Chemical Name	8-Chloro-11-(4-methyl-1-piperazinyl-d8)-5H-dibenzo[b,e][1][2]diazepine
Alternate Names	Liponex-d8
CAS Number	1185053-50-2[2][3][4][5]
Molecular Formula	C <sub>18</sub> H <sub>11</sub> D <sub>8</sub> ClN <sub>4</sub> [3][5]
Molecular Weight	334.87 g/mol [2][3][5]
Purity	≥98% (typically by HPLC)[2][5]
Isotopic Purity	≥98% Deuterium incorporation[2]
Appearance	Solid
Storage	Store at room temperature or as recommended on the Certificate of Analysis.[2][3]

## Experimental Protocols

The use of **Clozapine-d8** as an internal standard is crucial for accurate and precise quantification of clozapine in complex biological matrices. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the most common analytical technique employed.

### Protocol: Quantification of Clozapine in Human Plasma using LC-MS/MS

This protocol provides a general framework for the analysis of clozapine using **Clozapine-d8** as an internal standard. Specific parameters may require optimization based on the instrumentation and laboratory conditions.

#### 1. Sample Preparation (Protein Precipitation)

- To 100 µL of human plasma, add 300 µL of a protein precipitation solution (e.g., acetonitrile) containing the internal standard, **Clozapine-d8**, at a known concentration.
- Vortex the mixture vigorously for 1 minute to ensure complete protein precipitation.

- Centrifuge the samples at high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.

## 2. LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column is typically used for separation.[\[6\]](#)
  - Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol) is commonly employed.
  - Flow Rate: A typical flow rate is between 0.2 and 0.6 mL/min.
  - Injection Volume: 5-20 µL.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization: Electrospray ionization (ESI) in positive ion mode is generally used.
  - Detection: Multiple Reaction Monitoring (MRM) is used for sensitive and selective detection. The transitions monitored are:
    - Clozapine: Precursor ion (Q1) m/z → Product ion (Q3) m/z
    - **Clozapine-d8**: Precursor ion (Q1) m/z → Product ion (Q3) m/z
  - The specific m/z transitions for clozapine and its deuterated analog should be optimized for the specific mass spectrometer being used.

## 3. Data Analysis

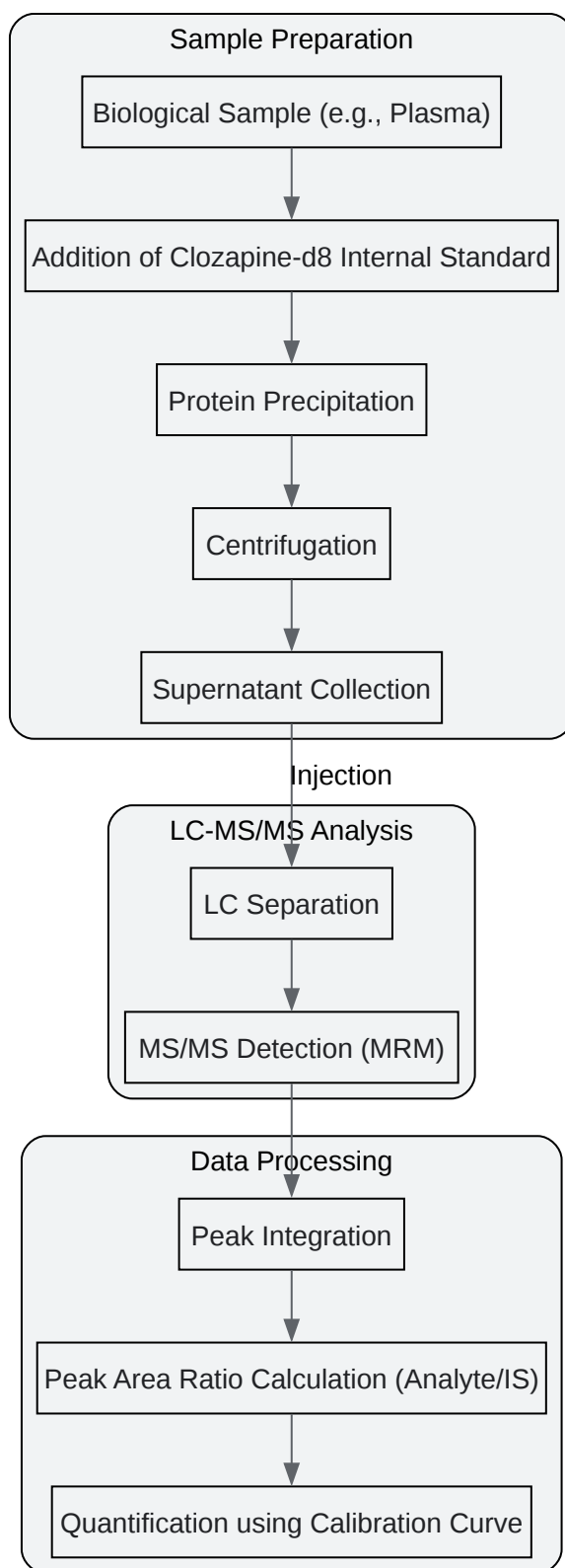
- The concentration of clozapine in the plasma sample is determined by calculating the peak area ratio of the analyte (clozapine) to the internal standard (**Clozapine-d8**).

- A calibration curve is constructed by analyzing a series of calibration standards with known concentrations of clozapine and a fixed concentration of **Clozapine-d8**.
- The concentration of clozapine in the unknown samples is then interpolated from this calibration curve.

## Visualizations

### Experimental Workflow: Quantification of Clozapine

The following diagram illustrates the typical workflow for the quantification of clozapine in a biological sample using **Clozapine-d8** as an internal standard.



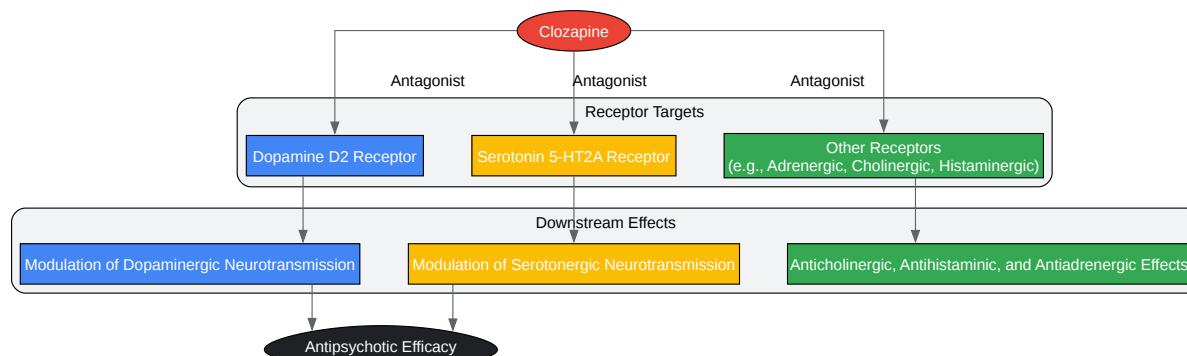
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Caption: Workflow for Clozapine Quantification.

## Signaling Pathways of Clozapine

Clozapine's therapeutic effects are believed to be mediated through its interaction with multiple neurotransmitter receptor systems. Its "atypical" antipsychotic profile is attributed to its strong antagonist activity at serotonin 5-HT<sub>2A</sub> receptors and weaker antagonism at dopamine D<sub>2</sub> receptors compared to typical antipsychotics.[1][7]

The diagram below provides a simplified overview of the primary signaling pathways affected by clozapine.



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